

2,2,2,4'-Tetrafluoroacetophenone material safety data sheet (MSDS)

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Compound of Interest

Compound Name: **2,2,2,4'-Tetrafluoroacetophenone**

Cat. No.: **B1329349**

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An In-depth Technical Guide to the Material Safety Data Sheet for **2,2,2,4'-Tetrafluoroacetophenone**

This document provides a comprehensive overview of the safety, handling, and toxicological properties of **2,2,2,4'-Tetrafluoroacetophenone**, intended for researchers, scientists, and professionals in drug development. The information is compiled from publicly available safety data sheets and chemical databases.

Section 1: Chemical Identification

2,2,2,4'-Tetrafluoroacetophenone is a fluorinated building block used in chemical synthesis. [1] Its key identifiers are summarized below.

Identifier	Value
Chemical Name	2,2,2-trifluoro-1-(4-fluorophenyl)ethanone [2]
Synonyms	α,α,α,4-Tetrafluoroacetophenone, p-Fluorotrifluoroacetophenone [2]
CAS Number	655-32-3
EC Number	211-509-4
Molecular Formula	C ₈ H ₄ F ₄ O [2]
Molecular Weight	192.11 g/mol [2]
InChI Key	LUKLMXJAEKXROG-UHFFFAOYSA-N [1]
Chemical Structure	Fc1ccc(cc1)C(=O)C(F)(F)F [1]

Section 2: Hazard Identification

This chemical is classified as hazardous under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. The signal word is "Danger".[\[1\]](#)[\[2\]](#)

GHS Pictograms: Flame (GHS02), Exclamation Mark (GHS07)[\[1\]](#)

GHS Classification	Category	Hazard Statement
Flammable Solids	1	H228: Flammable solid [2]
Skin Corrosion/Irritation	2	H315: Causes skin irritation [2]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation [2]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation [2]

Target Organs: Respiratory system.[\[1\]](#)

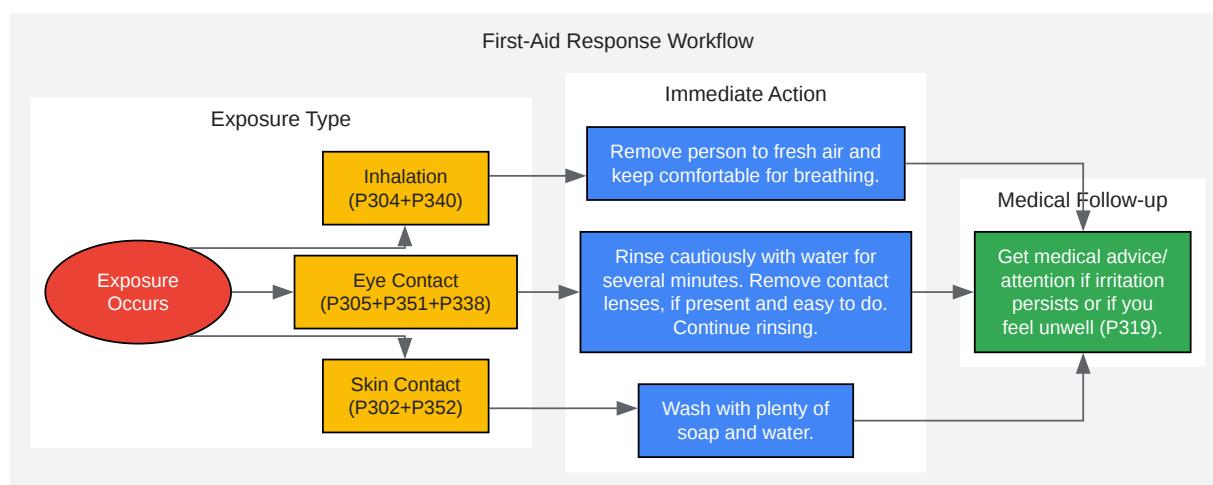
Section 3: Physical and Chemical Properties

The physical and chemical properties of **2,2,2,4'-Tetrafluoroacetophenone** are critical for its safe handling and use in experimental settings.

Property	Value
Physical Form	Liquid, or powder to lump (Melting point is near room temp)[3]
Color	White or Colorless to Light yellow[3]
Melting Point	24-27 °C (lit.)[1]
Boiling Point	66-67 °C at 34 mmHg (lit.)[1]
Density	1.37 g/mL at 25 °C (lit.)[1]
Flash Point	32 °C (89.6 °F) - closed cup
Refractive Index	n _{20/D} 1.448 (lit.)[1]

Section 4: First-Aid Measures

Immediate first-aid is crucial in case of accidental exposure. The following workflow outlines the recommended procedures based on GHS precautionary statements.



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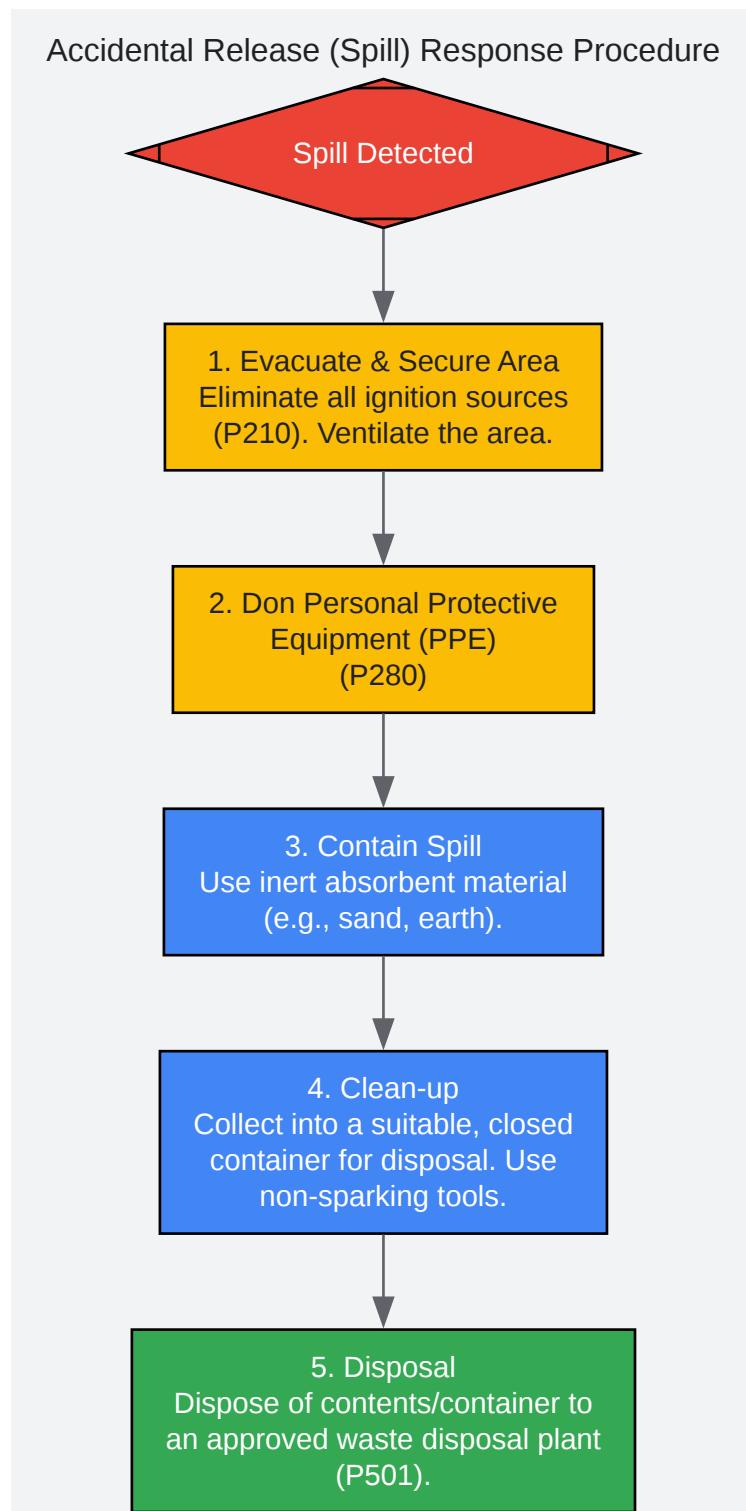
First-Aid Response Workflow

Section 5: Fire-Fighting and Accidental Release

Fire-Fighting Measures

- Hazard: Flammable solid (H228). Vapors may form explosive mixtures with air.
- Extinguishing Media: Use dry sand, dry chemical, or alcohol-resistant foam.
- Precautions: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear. Keep away from heat, sparks, open flames, and hot surfaces (P210).

Accidental Release Measures In case of a spill, a systematic approach is necessary to ensure safety and minimize environmental contamination.



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Accidental Release (Spill) Response Procedure

Section 6: Handling, Storage, and Personal Protection

Handling:

- Wash hands thoroughly after handling.
- Use only in a well-ventilated area.
- Avoid breathing dust, fumes, or vapors.[\[4\]](#)
- Keep away from ignition sources and take measures to prevent static discharge.[\[4\]](#)
- Wear appropriate personal protective equipment.

Storage:

- Store in a well-ventilated place and keep the container tightly closed.
- Storage Class Code: 4.1B - Flammable solid hazardous materials.
- Recommended storage is in a dry, sealed container at 2-8°C.[\[3\]](#)

Personal Protective Equipment (PPE):

- Eye/Face Protection: Safety glasses with side-shields or goggles.
- Skin Protection: Chemical-resistant gloves.
- Respiratory Protection: Type N95 (US) dust mask or P3 (EN 143) respirator cartridges are recommended.

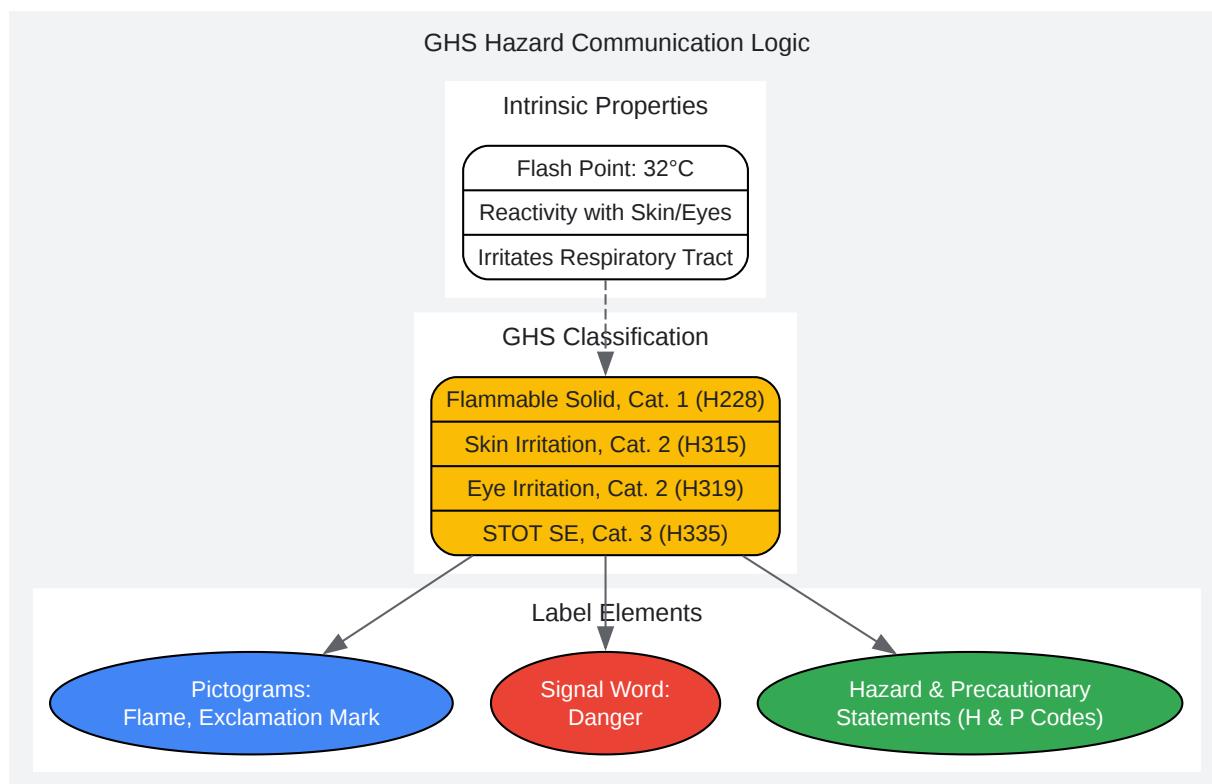
Section 7: Experimental Protocols

While the specific experimental protocols used to generate the data for **2,2,2,4'-Tetrafluoroacetophenone** are not detailed in the provided safety sheets, the values correspond to standardized tests. For reference:

- Flash Point Determination: Typically determined using methods like the Tag Closed Cup Tester (ASTM D56) or Pensky-Martens Closed Cup Tester (ASTM D93). The use of a "closed cup" method is specified.
- GHS Classification Data: Derived from a combination of experimental data and expert judgment based on criteria established by regulatory bodies like the ECHA (European Chemicals Agency) and OSHA. The classifications for skin, eye, and respiratory irritation are typically based on in vivo or in vitro studies following OECD test guidelines.

Section 8: Toxicological and Hazard Logic

The toxicological information is primarily communicated through the GHS framework. This system provides a logical link from the intrinsic properties of the chemical to the hazard warnings presented to the user.



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GHS Hazard Communication Logic

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References

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